

Application Notes and Protocols for Field Sampling of ADONA in Surface Water

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the field sampling of 4,8-dioxa-3H-perfluorononanoate (**ADONA**) in surface water. Adherence to these guidelines is critical to prevent sample cross-contamination and ensure the collection of high-quality, representative samples for accurate analysis.

Introduction

ADONA is a per- and polyfluoroalkyl substance (PFAS) used as a replacement for perfluorooctanoic acid (PFOA) in various industrial processes. Due to its persistence and potential for long-range transport, **ADONA** has been detected in various environmental matrices, including surface water. Accurate monitoring of **ADONA** concentrations is essential for environmental risk assessment and understanding its fate and transport. The low part-per-trillion (ppt) detection limits required for analysis necessitate stringent sampling protocols to avoid contamination.

Quantitative Data Summary

The following tables summarize available data on **ADONA** in surface water. It is important to note that publicly available, consolidated data on **ADONA** concentrations remains limited.

Table 1: Reported Concentrations of ADONA in Surface Water



Water Body Type	Location	Concentration Range (ng/L)	Median Concentration (ng/L)	Reference
River	Upper Danube Basin	<10 - >100	Not Reported	[1]

Note: Data on **ADONA** concentrations in surface water is not as extensively reported as for legacy PFAS compounds. The provided data is from a specific study and may not be representative of all surface water bodies.

Table 2: Analytical Method Performance for ADONA in Water

Analytical Method	Matrix	Method Detection Limit (MDL) (ng/L)	Limit of Quantification (LOQ) (ng/L)	Recovery (%)
EPA Method 537.1 (modified)	Drinking Water	~1.8	~5.9	70-130
Isotope Dilution LC-MS/MS	Wastewater, Surface Water, Groundwater	Not Specified	Low parts per trillion (ppt) range	Not Specified

Experimental ProtocolsField Sampling Protocol for ADONA in Surface Water

This protocol is synthesized from established EPA and state-level guidance for PFAS sampling.

3.1.1. Materials and Equipment

- Sample Containers: High-density polyethylene (HDPE) or polypropylene bottles with unlined, polypropylene screw caps. Containers should be certified PFAS-free by the laboratory.
- Sampling Devices: Stainless steel or HDPE bailers, dippers, or peristaltic pump with HDPE or silicone tubing.



- Decontamination Solutions: Laboratory-verified PFAS-free deionized water and Alconox® or Liquinox® detergent.
- Personal Protective Equipment (PPE): Powder-free nitrile gloves. Clothing and boots made of natural materials (e.g., cotton, wool) or polyurethane. Avoid waterproof or stain-resistant clothing (e.g., Gore-Tex®).
- Field Documentation: Field notebook with ballpoint pen. Avoid waterproof paper and permanent markers.
- Coolers: Standard coolers filled with regular wet ice. Do not use chemical (blue) ice packs.

3.1.2. Pre-Sampling Preparations

- Develop a site-specific sampling plan.
- Obtain all sampling equipment and containers from a laboratory that can certify them as PFAS-free.
- Decontaminate all non-dedicated sampling equipment. The procedure is as follows:
 - Rinse with laboratory-verified PFAS-free water.
 - Wash with a solution of Alconox® or Liquinox® and PFAS-free water.
 - Rinse thoroughly with PFAS-free water (triple rinse).
 - Air dry on a clean, PFAS-free surface.
- Pre-label sample bottles with a ballpoint pen.
- Wash hands thoroughly with soap and water and don new powder-free nitrile gloves before handling any sampling equipment or containers.

3.1.3. Sample Collection

 At the sampling location, select a point that is representative of the water body, avoiding stagnant areas or areas with excessive turbulence.



- If wading, stand downstream of the sampling point and face upstream to collect the sample.
- Direct Grab Sample:
 - Remove the cap of the sample bottle, being careful not to touch the inside of the cap or the bottle opening. Do not place the cap on any surface.
 - Submerge the bottle below the water surface, allowing it to fill.
 - Securely cap the bottle.
- Sample Collection with a Device (Bailer, Dipper, or Pump):
 - Rinse the device with site water three times before collecting the sample.
 - Collect the sample and carefully transfer it to the sample bottle, avoiding contact with the bottle rim.
 - Fill the bottle to the shoulder, leaving some headspace for mixing if a preservative is present.
- Immediately place the capped sample bottle in a cooler with wet ice.

3.1.4. Quality Control (QC) Samples

- Field Reagent Blank (FRB): At each sampling site, pour laboratory-provided PFAS-free reagent water into a sample bottle. This assesses contamination from the ambient environment during sampling.
- Equipment Blank: After decontaminating sampling equipment, pass PFAS-free reagent water through or over the equipment and collect it in a sample bottle. This checks the effectiveness of the decontamination process.
- Field Duplicate: Collect a second sample at the same location to assess the precision of the sampling method.
- Trip Blank: A sample bottle filled with PFAS-free water prepared by the laboratory, which remains with the sample bottles throughout the sampling event and is returned to the lab



unopened. This assesses contamination during transport and storage.

3.1.5. Sample Handling and Shipment

- Store all samples on wet ice in a cooler and maintain a temperature of ≤6 °C, but do not freeze.
- Complete the chain-of-custody form with a ballpoint pen.
- Ship the samples to the analytical laboratory for analysis within the method-specified holding time (typically 14 days for aqueous samples).

Analytical Protocol: ADONA in Water by LC-MS/MS

This is a generalized protocol based on EPA Method 537.1 and other published methods.

3.2.1. Sample Preparation (Solid Phase Extraction - SPE)

- Spike the water sample with a known amount of a labeled internal standard corresponding to ADONA.
- Pass the sample through an SPE cartridge (e.g., polystyrene-divinylbenzene).
- Wash the cartridge to remove interferences.
- Elute the analytes, including **ADONA**, from the cartridge with a suitable solvent (e.g., methanol).
- Concentrate the eluate to a final volume of 1 mL.
- Add a recovery (surrogate) standard.

3.2.2. Instrumental Analysis (LC-MS/MS)

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of ammonium acetate in water and methanol.



- Flow Rate: Typically 0.3-0.5 mL/min.
- Injection Volume: 5-10 μL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions for ADONA:
 - Precursor Ion (m/z): 377
 - Product Ion (m/z): 251 (quantification), other confirmatory ions may be used.
 - Dwell times should be optimized to ensure a sufficient number of data points across each chromatographic peak.

3.2.3. Quality Control

- Method Blank: An aliquot of PFAS-free reagent water carried through the entire analytical process.
- Laboratory Control Spike (LCS): A sample of PFAS-free reagent water spiked with a known concentration of ADONA and other target analytes.
- Matrix Spike/Matrix Spike Duplicate (MS/MSD): Aliquots of a field sample spiked with a known concentration of analytes.
- Internal Standards: Labeled analogs of the target analytes added to all samples to correct for matrix effects and variations in instrument response.

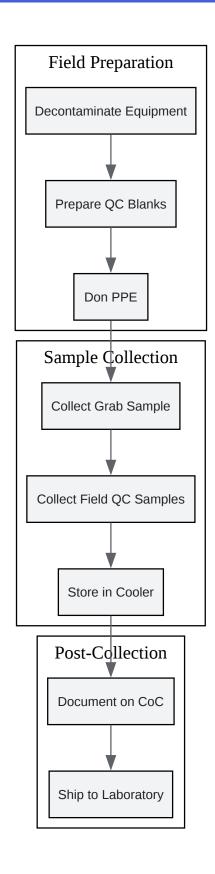
Table 3: Quality Control Acceptance Criteria for ADONA Analysis



QC Parameter	Acceptance Criteria	
Method Blank	Below the Limit of Detection (LOD)	
Laboratory Control Spike Recovery	70-130%	
Matrix Spike Recovery	70-130%	
Relative Percent Difference (MS/MSD)	< 30%	
Internal Standard Recovery	50-150%	

Visualizations

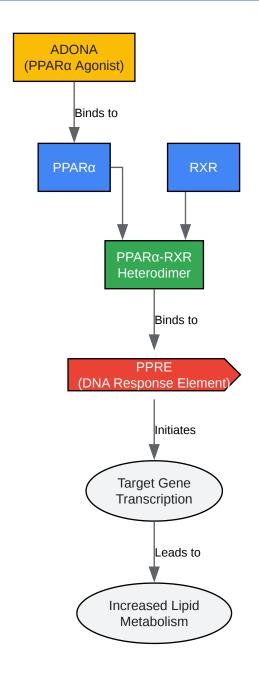




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Figure 1. General workflow for surface water sampling of **ADONA**.





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Figure 2. Generalized PPARα activation pathway by an agonist like **ADONA**.

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References



- 1. Evolution of Efficient Pathways for Degradation of Anthropogenic Chemicals PMC [pmc.ncbi.nlm.nih.gov]
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